

Application Notes: DSPE-PEG-SH MW 2000 for Nanoparticle Surface Modification

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Compound of Interest

Compound Name: DSPE-PEG-SH, MW 2000

Cat. No.: B10857785

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1. Introduction

1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[thiol(polyethylene glycol)-2000] (DSPE-PEG-SH MW 2000) is a heterobifunctional, amphiphilic polymer widely used in the development of advanced drug delivery systems.^[1] It consists of a hydrophobic DSPE lipid anchor, which readily intercalates into the lipid bilayer of nanoparticles like liposomes and lipid nanoparticles (LNPs), and a hydrophilic polyethylene glycol (PEG) spacer of approximately 2000 Da.^{[2][3]} The PEG chain provides a "stealth" characteristic, creating a hydrophilic shield that reduces recognition by the mononuclear phagocyte system, thereby prolonging circulation time in the body.^{[4][5]}

The terminal sulfhydryl (-SH, or thiol) group is a key functional feature, providing a reactive handle for the covalent conjugation of various molecules. This allows for the attachment of targeting ligands (antibodies, peptides, aptamers), imaging agents, or other functional moieties to the nanoparticle surface, enabling active targeting and theranostic applications.^{[1][6]}

2. Key Applications

- **Prolonged Circulation (Stealth Effect):** The PEG2000 chain forms a hydrated layer on the nanoparticle surface, sterically hindering the adsorption of opsonin proteins and reducing

uptake by the immune system.[4][7] This leads to significantly longer blood circulation times, which is crucial for passive targeting of tissues with fenestrated vasculature, such as tumors (the Enhanced Permeability and Retention, or EPR, effect).[8]

- **Active Targeting:** The terminal thiol group is highly reactive towards maleimide groups, enabling a stable thioether bond via "click chemistry".[9][10] This is a common and efficient strategy for conjugating targeting ligands that can direct nanoparticles to specific cells or tissues overexpressing certain receptors, thereby enhancing therapeutic efficacy and reducing off-target effects.[3][11]
- **Attachment to Gold Surfaces:** The thiol group has a high affinity for gold, allowing for the direct and stable anchoring of DSPE-PEG-SH modified lipid bilayers or micelles onto gold nanoparticles or surfaces for biosensor and diagnostic applications.[1][12]

Quantitative Data Presentation

The incorporation of DSPE-PEG-SH into a nanoparticle formulation critically influences its physicochemical properties, which in turn dictate its biological fate.

Table 1: Effect of DSPE-PEG2000 Concentration on Nanoparticle Properties

This table summarizes example data for nanoparticles formulated with varying weight ratios of DSPE-PEG2000 and the amphipathic copolymer Soluplus, demonstrating the impact on particle size and surface charge.

DSPE-PEG2000:Soluplus Ratio (w/w)	Average Particle Size (nm)	Zeta Potential (mV)	Polydispersity Index (PDI)	Reference
10:1	36.5	-28.5	0.900	[4][13]
5:1	80.8	-29.2	0.644	[13]
4:1	128.1	-28.1	0.295	[13]
1:1	116.6	-13.7	0.112	[4][13]

Data shows that as the relative concentration of DSPE-PEG2000 decreases, particle size tends to increase, while the PDI improves, indicating a more monodisperse population at a 1:1 ratio in this specific formulation.

Table 2: Comparative Analysis of DSPE-PEG2000 vs. DSPE-PEG5000

The length of the PEG chain is a critical design parameter. This table compares key properties of nanoparticles formulated with DSPE-PEG2000 versus a longer-chain alternative, DSPE-PEG5000.

Property	DSPE- PEG2000 Formulation	DSPE- PEG5000 Formulation	Key Insight	Reference
Hydrodynamic Diameter	~125 nm	Larger than DSPE-PEG2000	Longer PEG chains create a thicker hydrophilic corona, increasing overall size.	[8]
Zeta Potential	~ -35 mV	More neutral than DSPE-PEG2000	The longer PEG chain more effectively masks the surface charge.	[8]
Circulation Time	Good	Potentially longer	The thicker PEG layer can offer enhanced steric protection, further delaying clearance.	[8]
Cellular Uptake	Efficient	Potentially impeded	A very long PEG chain may sterically hinder the interaction of the nanoparticle with the cell surface.	[8]

The choice between PEG lengths involves a trade-off: DSPE-PEG5000 may offer superior circulation but could reduce cellular uptake compared to DSPE-PEG2000.[8] DSPE-PEG2000 often provides a robust balance for many drug delivery applications.

Experimental Protocols & Visualizations

Protocol 1: Formulation of Thiol-Functionalized Liposomes via Thin-Film Hydration

This protocol describes a common method for preparing liposomes incorporating DSPE-PEG-SH.

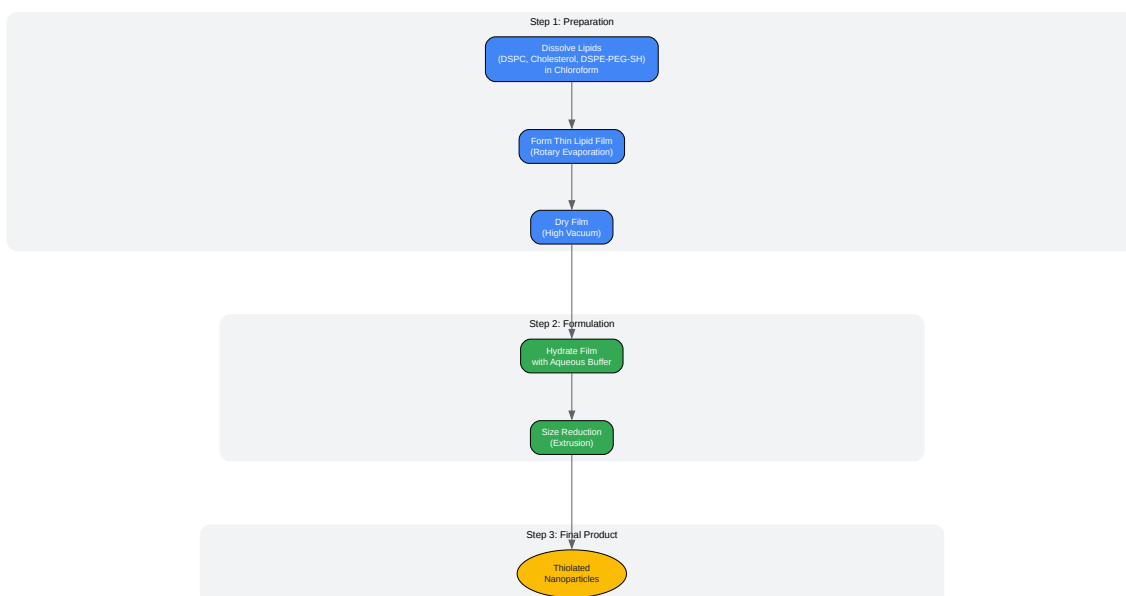
Materials:

- Primary phospholipid (e.g., DSPC or DPPC)
- Cholesterol
- DSPE-PEG-SH MW 2000
- Chloroform or a chloroform/methanol mixture
- Hydration buffer (e.g., PBS, HBS, pH 7.4)
- Rotary evaporator
- Water bath sonicator or extruder with polycarbonate membranes (e.g., 100 nm)

Methodology:

- **Lipid Dissolution:** Dissolve the primary phospholipid, cholesterol, and DSPE-PEG-SH in chloroform in a round-bottom flask at a desired molar ratio (e.g., 55:40:5).
- **Film Formation:** Attach the flask to a rotary evaporator. Rotate the flask in a water bath (set above the lipid transition temperature, e.g., 40-60°C) under reduced pressure to evaporate the organic solvent. A thin, uniform lipid film will form on the flask wall.
- **Vacuum Drying:** Dry the film under high vacuum for at least 2 hours to remove any residual solvent.
- **Hydration:** Add the pre-warmed hydration buffer to the flask. Agitate the flask by vortexing or gentle shaking at a temperature above the lipid transition temperature for 30-60 minutes.^[14] This results in the formation of multilamellar vesicles (MLVs).

- Size Reduction: To produce small unilamellar vesicles (SUVs) with a uniform size distribution, subject the MLV suspension to either:
 - Sonication: Place the vial in a bath sonicator for 5-15 minutes until the suspension becomes clear.
 - Extrusion (Recommended): Pass the hydrated lipid suspension 11-21 times through a polycarbonate membrane of a defined pore size (e.g., 100 nm) using a mini-extruder device.^[14] Ensure the extruder is maintained above the lipid transition temperature.
- Storage: Store the resulting liposome suspension at 4°C. For long-term storage, consider appropriate sterile filtering and storage conditions.



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Caption: Workflow for preparing thiol-functionalized nanoparticles.

Protocol 2: Conjugation of a Maleimide-Activated Ligand to Thiolated Nanoparticles

This protocol details the covalent attachment of a maleimide-functionalized molecule (e.g., peptide or antibody Fab' fragment) to the surface of DSPE-PEG-SH modified nanoparticles.

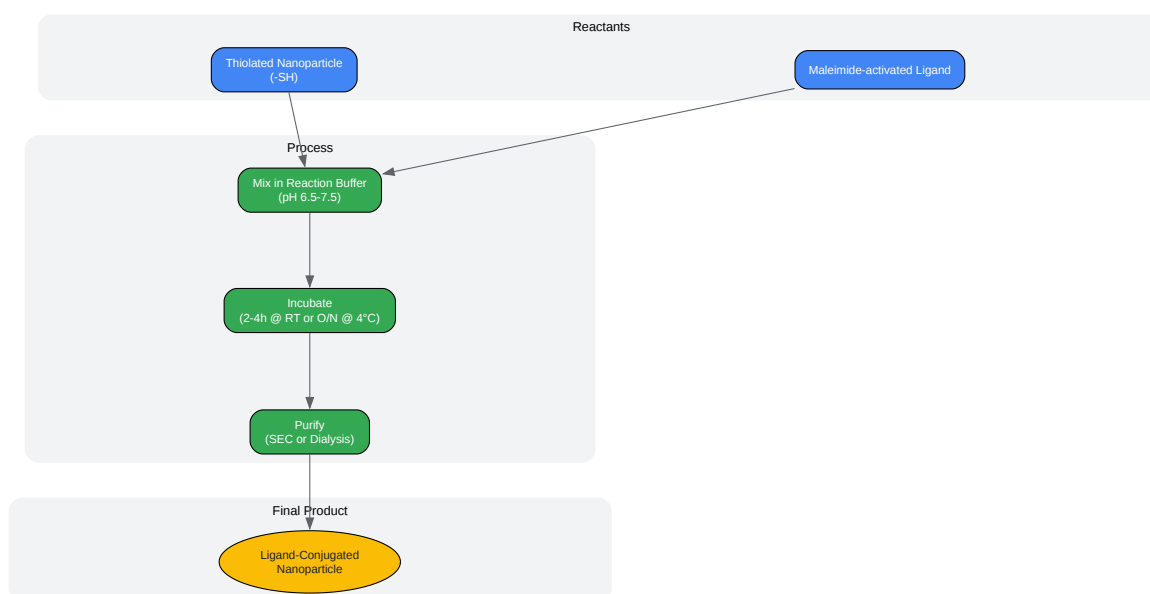
Materials:

- Thiol-functionalized nanoparticle suspension (from Protocol 1)
- Maleimide-activated ligand (e.g., Maleimide-PEG-Peptide)
- Reaction Buffer: Degassed PBS or HEPES buffer, pH 6.5-7.5. The slightly acidic pH minimizes disulfide bond formation between thiol groups.
- (Optional) Reducing agent like TCEP (Tris(2-carboxyethyl)phosphine) to ensure the thiol is in its reduced, reactive state.
- Purification system: Size exclusion chromatography (SEC) or dialysis cassette (e.g., 10 kDa MWCO).

Methodology:

- Thiol Reduction (Optional but Recommended): If there is a possibility of disulfide bond formation on the nanoparticle surface, add a small molar excess of TCEP to the nanoparticle suspension and incubate for 15-30 minutes at room temperature.
- Buffer Exchange: If TCEP was used, remove it by buffer exchange using an appropriate SEC column or dialysis, equilibrating the nanoparticles into the degassed reaction buffer.
- Conjugation Reaction: Add the maleimide-activated ligand to the nanoparticle suspension. A typical starting point is a 2 to 5-fold molar excess of the ligand relative to the surface-available thiol groups.
- Incubation: Allow the reaction to proceed for 2-4 hours at room temperature or overnight at 4°C with gentle mixing, protected from light.

- Quenching (Optional): To quench any unreacted maleimide groups, add a small molecule thiol like L-cysteine or β -mercaptoethanol and incubate for an additional 30 minutes.
- Purification: Remove the unreacted ligand and quenching agent from the conjugated nanoparticles using SEC or extensive dialysis against the desired final storage buffer (e.g., PBS, pH 7.4).
- Characterization: Confirm successful conjugation using techniques such as SDS-PAGE (to observe a shift in molecular weight), HPLC, or by measuring the change in nanoparticle zeta potential.



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Caption: Workflow for thiol-maleimide conjugation on nanoparticles.

Protocol 3: Basic Characterization by Dynamic Light Scattering (DLS)

DLS is a fundamental technique to measure the hydrodynamic diameter, polydispersity index (PDI), and zeta potential of the modified nanoparticles.

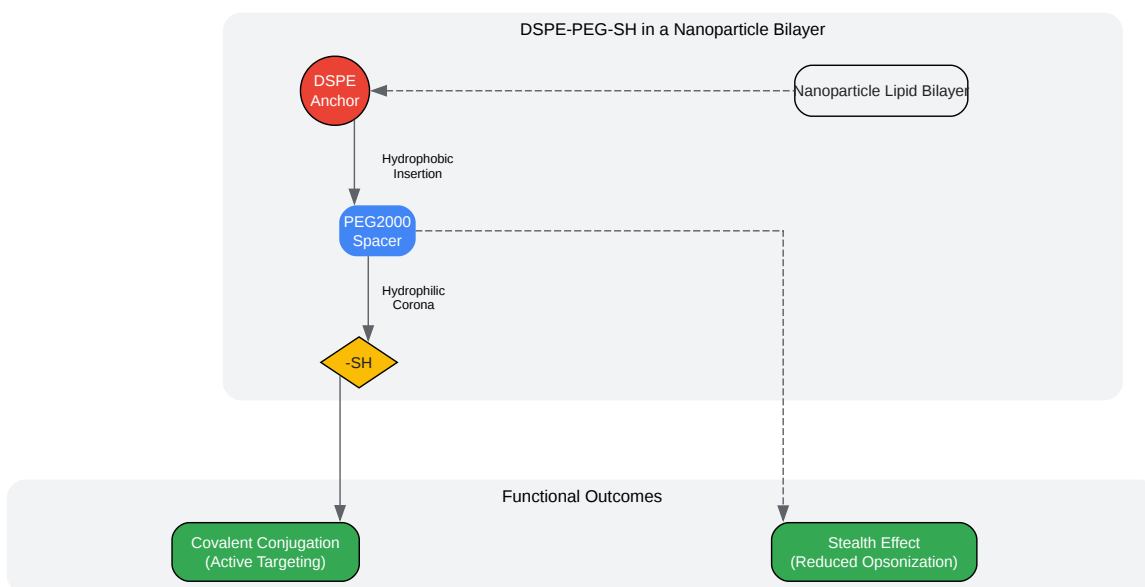
Materials:

- Nanoparticle suspension (pre- and post-modification)
- Appropriate low-ionic-strength buffer for dilution (e.g., filtered deionized water or 10 mM NaCl)
- DLS instrument (e.g., Zetasizer)
- Disposable cuvettes (for size) and folded capillary cells (for zeta potential)

Methodology:

- Sample Preparation: Dilute a small aliquot of the nanoparticle suspension in the appropriate buffer to achieve an optimal count rate (typically 100-500 kcps, instrument-dependent). Ensure the sample is free of dust and aggregates by filtering if necessary.
- Size and PDI Measurement:
 - Transfer the diluted sample to a sizing cuvette.
 - Place the cuvette in the DLS instrument.
 - Set the instrument parameters (e.g., dispersant viscosity, temperature) and allow the sample to equilibrate for 1-2 minutes.
 - Perform the measurement. The instrument will report the Z-average diameter (hydrodynamic size) and the PDI (a measure of the width of the size distribution). A PDI < 0.2 is generally considered acceptable for drug delivery applications.
- Zeta Potential Measurement:

- Load the diluted sample into a folded capillary cell, ensuring no air bubbles are present.
- Place the cell in the instrument.
- Perform the measurement. The zeta potential provides information about the surface charge and colloidal stability. Successful conjugation of a charged ligand should result in a measurable change in zeta potential.
- Data Analysis: Compare the size, PDI, and zeta potential of the nanoparticles before and after surface modification to confirm that the process did not induce aggregation and to verify changes consistent with successful conjugation.



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